

Information Summary and Content Development Plan

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Compound Focus: 2-Bromo-1-octene

CAS No.: 13249-60-0

Cat. No.: S763700

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The table below summarizes the available data and identifies key gaps:

Information Category	Available Data for 2-Bromo-1-octene	Gaps to Address in FAQs
Basic Identifiers	CAS#: 13249-60-0 Molecular Formula: C ₈ H ₁₅ Br Molecular Weight: 191.11 g/mol [1]	
[2] -	Physical Properties Physical State: Liquid [1] Density: ~1.133 g/cm ³ [1] Boiling Point: ~183.9°C [1]	
Safe heating procedures, handling at different temperatures	Safety & Handling	No specific MSDS or safety data found in search results.
Toxicity, first aid, PPE (gloves, goggles, ventilation), spill containment	Storage	No specific storage instructions found.
Incompatible materials, recommended temperature, inert atmosphere, container type	Stability & Reactivity	No specific data found.
Known hazardous reactions, conditions to avoid (light, heat, acids)		

How to Build Your Safety Protocol

Since comprehensive safety data isn't readily available, here is a methodology for establishing safe handling and storage procedures based on the chemical's structure and standard laboratory practices.

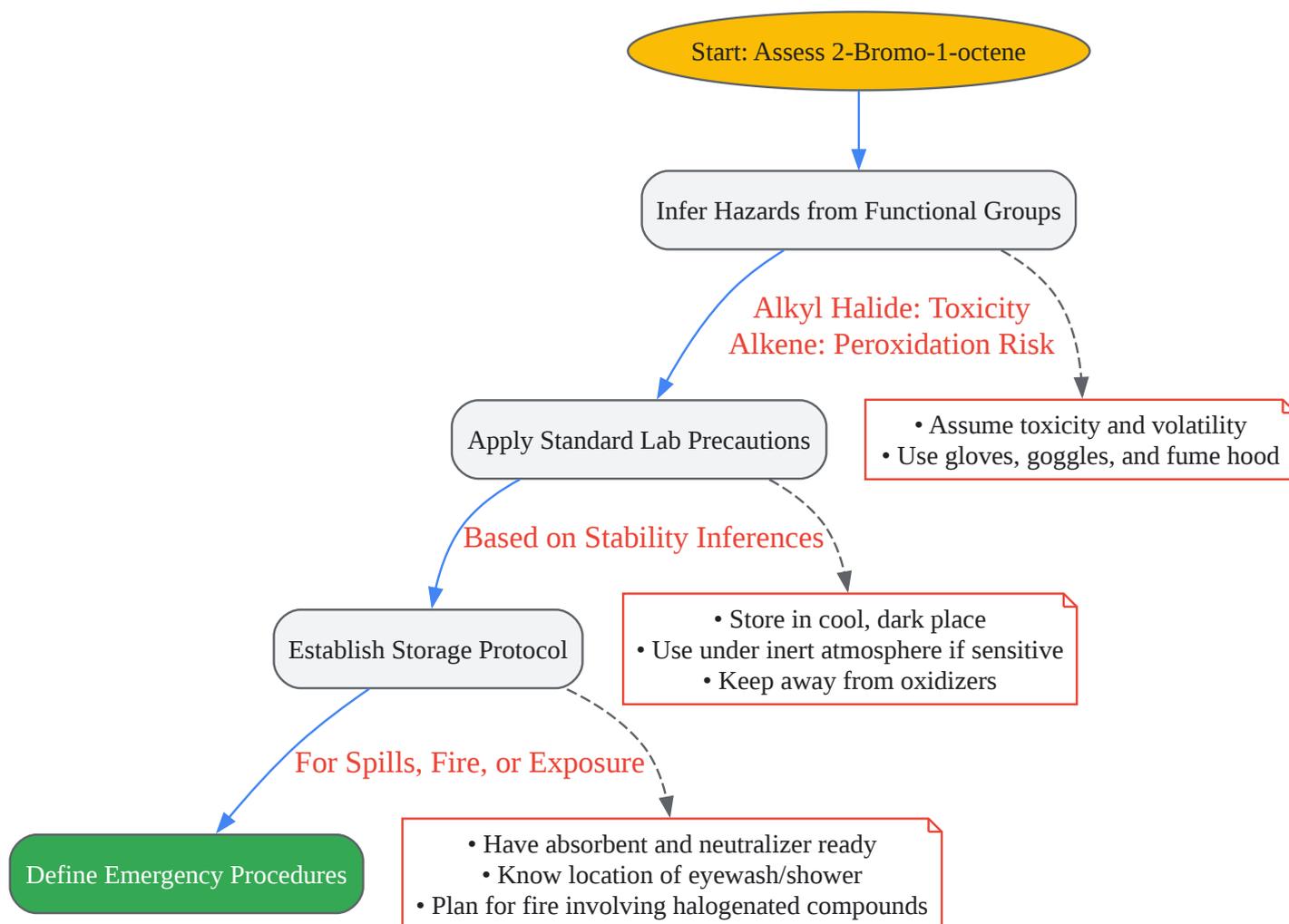
1. Consult Primary Sources The most reliable safety information will come from:

- **Chemical Suppliers:** Directly contact the suppliers listed in the search results (e.g., J & K SCIENTIFIC LTD., Matrix Scientific, Rieke Metals) [3] to request the Safety Data Sheet (SDS). This is the most critical step.
- **Regulatory Databases:** Search professional databases like PubChem, OSHA, or NIOSH for certified SDS documents.

2. Infer Hazards by Functional Groups **2-Bromo-1-octene** is an **alkyl halide** and an **alkene** [4]. You can infer its potential hazards:

- **Alkyl Halide:** Typically toxic, often volatile, and may be moisture-sensitive.
- **Alkene:** Can undergo vigorous addition reactions and may be peroxidizable.

Based on these properties, a general handling workflow can be outlined. The following diagram illustrates the logical decision process for establishing safety protocols in the absence of a complete SDS.



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Proposed FAQ & Troubleshooting Guide

Here is a template for your technical support center, with answers based on the inferred properties and general best practices. **You must verify all points with an actual SDS.**

Q1: What personal protective equipment (PPE) is required when handling 2-Bromo-1-octene?

- **A:** Standard PPE should include chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat. All procedures should be conducted within a certified fume hood to prevent inhalation of vapors.

Q2: Under what conditions should 2-Bromo-1-octene be stored?

- **A:** It should be stored in a tightly sealed container in a cool, dark, and well-ventilated area. Consider storing under an inert atmosphere like nitrogen or argon if the compound is air- or moisture-sensitive. Keep away from strong oxidizers, acids, and bases.

Q3: The liquid has developed discoloration or precipitate. What should I do?

- **A:** Discoloration or solids may indicate peroxide formation or decomposition. **Do not disturb the container.** Consult your institution's safety office for proper disposal procedures. Regularly test peroxidizable chemicals and note the date of receipt and opening on the container.

Q4: What is the first aid measure for skin contact?

- **A:** Immediately remove contaminated clothing and wash the affected area thoroughly with soap and plenty of water for at least 15 minutes. Seek medical attention and provide the CAS number (13249-60-0) to healthcare personnel.

Key Advisory

The information from the search is insufficient to guarantee safety. The outlined protocols are based on standard practices for similar compounds. **You must obtain a Safety Data Sheet (SDS) from the chemical supplier before handling 2-Bromo-1-octene.**

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References

1. - 2 - Bromo - 1 | CAS#:13249-60-0 | Chemsrce octene [chemsrc.com]
2. - 2 - Bromo - 1 | 13249-60-0 octene [chemicalbook.com]
3. - 2 - Bromo - 1 CAS#: 13249-60-0 octene [chemicalbook.com]
4. 8- Bromo - 1 - octene 97 2695-48-9 [sigmaaldrich.com]

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